

A Technical Guide to the Physicochemical Properties of Avenic Acid A

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *avenic acid A*

Cat. No.: B1255293

[Get Quote](#)

Avenic acid A is a non-proteinogenic amino acid that functions as a phytosiderophore, a class of low-molecular-weight, high-affinity iron-chelating compounds secreted by the roots of graminaceous plants (grasses) in response to iron deficiency.[1][2] First isolated from the root exudates of oats (*Avena sativa*), **avenic acid A** plays a crucial role in the plant's strategy for acquiring iron from the soil, particularly in alkaline and calcareous conditions where iron solubility is low.[1] This technical guide provides an in-depth overview of the physicochemical properties of **avenic acid A**, its biosynthetic pathway, and the experimental protocols used for its study, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Avenic acid A is a member of the mugineic acid family of phytosiderophores.[1] Its structure, featuring multiple carboxyl, hydroxyl, and amino groups, enables the efficient chelation of ferric iron (Fe^{3+}) and other metal ions.[1][3] The key physicochemical properties of **avenic acid A** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₈	[1] [4] [5] [6]
Molecular Weight	322.31 g/mol	[1] [4]
Monoisotopic Mass	322.13761569 Da	[5]
CAS Number	76224-57-2	[1] [4]
IUPAC Name	4-({1-carboxy-3-[(1-carboxy-3-hydroxypropyl)amino]propyl}amino)-2-hydroxybutanoic acid	
Synonyms	Avenic acid, Avenic acid A, N-[(S)-3-Carboxy-3-[(S)-3-carboxy-3-hydroxypropyl]amino]propyl]-L-homoserine	[7]
InChI	InChI=1S/C12H22N2O8/c15-6-3-8(11(19)20)13-4-1-7(10(17)18)14-5-2-9(16)12(21)22/h7-9,13-16H,1-6H2,(H,17,18)(H,19,20)(H,21,22)	[5]
InChIKey	QUKMQOBHQMWLLR-UHFFFAOYSA-N	[1] [5]
SMILES	<chem>C(CNC(CCO)C(=O)O)C(C(=O)O)NCCC(C(=O)O)O</chem>	[5]
Predicted XlogP	-6.6	[5]
Classification	Gamma amino acid and derivatives, Tricarboxylic acid	

Predicted Collision Cross Section (CCS) Data

Adduct	m/z	Predicted CCS (Å²)	Reference
[M+H] ⁺	323.14488	171.9	[5]
[M+Na] ⁺	345.12682	171.2	[5]
[M-H] ⁻	321.13032	163.9	[5]
[M+NH ₄] ⁺	340.17142	182.9	[5]
[M+K] ⁺	361.10076	171.6	[5]

Biological Function and Signaling Pathways

Biosynthesis of **Avenic Acid A**

The biosynthesis of **avenic acid A** is initiated in the roots of graminaceous plants under iron-deficient conditions.[1] The pathway begins with the amino acid L-methionine.[8] Three molecules of S-adenosylmethionine, derived from L-methionine, are condensed to form nicotianamine (NA), a crucial intermediate in the biosynthesis of all phytosiderophores.[1] In grasses, NA is then converted to 2'-deoxymugineic acid (DMA), the common precursor for all mugineic acid family phytosiderophores.[1][8] In oats, DMA is the direct precursor to **avenic acid A**. [1][8] This biosynthetic pathway is tightly regulated by the iron status of the plant.[8]

Biosynthesis of **Avenic Acid A** from L-Methionine.

Iron Acquisition Mechanism

Once synthesized, **avenic acid A** is secreted from the roots into the rhizosphere, the soil region directly influenced by root secretions.[1] In the soil, **avenic acid A** acts as a chelator, binding to the sparingly soluble ferric iron (Fe³⁺) to form a stable, soluble Fe(III)-**avenic acid A** complex.[1][8] This complex is then specifically recognized and transported into the root cells by transporters of the Yellow Stripe1/Yellow Stripe-Like (YS1/YSL) family.[1] This entire process, known as Strategy II iron acquisition, is characteristic of graminaceous plants.[8]

Iron uptake via **Avenic Acid A** chelation and transport.

Experimental Protocols

Isolation and Purification

The isolation of **avenic acid A** typically involves the collection of root exudates from iron-deficient oat plants.[8][9] A general workflow for its isolation and purification is as follows:

- Cultivation of Plants: Oat (*Avena sativa*) plants are grown hydroponically in an iron-deficient nutrient solution to induce the secretion of phytosiderophores.
- Collection of Root Exudates: The roots of the iron-deficient plants are immersed in deionized water for a period to collect the secreted compounds.[8]
- Purification: The collected root exudates, which contain a mixture of compounds, are then subjected to various chromatographic techniques for purification.[8]
 - Ion-Exchange Chromatography: This is often used as an initial step to separate charged molecules like amino acids.
 - High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC is a primary technique for the fine purification of **avenic acid A** from other phytosiderophores and contaminants.[1]

General workflow for **Avenic Acid A** isolation.

Structural Elucidation and Characterization

The structure of **avenic acid A** has been determined and confirmed using a combination of spectroscopic methods and chemical synthesis.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C -NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule.[8][10] Studies using ^{13}C -labeled L-methionine have confirmed that three molecules of methionine are incorporated into the **avenic acid A** structure.[8][9]
- Mass Spectrometry (MS): Techniques such as Fast Atom Bombardment Mass Spectrometry (FAB-MS) and, more recently, Liquid Chromatography-Electrospray Ionization-Quadrupole-Time of Flight-Mass Spectrometry (LC-ESI-Q-TOF-MS) are used to determine the molecular weight and fragmentation patterns of **avenic acid A** and its metal complexes.[8][11][12] Tandem MS/MS is particularly useful for identifying and confirming the structure of **avenic acid A** in complex biological samples.[11][12]

- Chemical Synthesis: The total synthesis of **avenic acid A** has been achieved, which serves to confirm its proposed structure and stereochemistry.[10][13] This also allows for the production of standards for analytical studies.[14]

Quantification

Quantitative analysis of **avenic acid A** in biological samples is typically performed using high-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS).[1][8] This method offers high sensitivity and specificity, allowing for the detection and quantification of **avenic acid A** even at low concentrations in root exudates and plant tissues. [8] The development of methods to quantify all eight naturally occurring phytosiderophores simultaneously has been a significant advancement in the field.[8]

In conclusion, **avenic acid A** is a vital phytosiderophore with well-characterized physicochemical properties that underpin its biological function in iron acquisition for graminaceous plants. The methodologies for its isolation, characterization, and quantification are well-established, providing a solid foundation for further research into its biological roles and potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. avenic acid A | 76224-57-2 | Benchchem [benchchem.com]
- 2. oxfordreference.com [oxfordreference.com]
- 3. researchgate.net [researchgate.net]
- 4. chemicalbook.com [chemicalbook.com]
- 5. PubChemLite - Avenic acid a (C12H22N2O8) [pubchemlite.lcsb.uni.lu]
- 6. avenic acid A | C12H22N2O8 | CID 16070004 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemwhat.com [chemwhat.com]

- 8. Biosynthesis of avenic acid A, a ferric chelating substance secreted from Avena sativa L. | CoLab [colab.ws]
- 9. Biosynthesis of avenic acid A, a ferric chelating substance secreted from Avena sativa L. | CiNii Research [cir.nii.ac.jp]
- 10. academic.oup.com [academic.oup.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. academic.oup.com [academic.oup.com]
- 14. chemrxiv.org [chemrxiv.org]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Avenic Acid A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255293#physicochemical-properties-of-avenic-acid-a]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com